

An In-depth Technical Guide to the Chemical Compound Baludon

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Compound of Interest

Compound Name: *Baludon*

Cat. No.: *B15346211*

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This technical guide provides a comprehensive overview of the available chemical information for the compound identified as **Baludon**. The data presented here is based on existing chemical database entries. It is important to note that, at the time of this writing, there is no available literature or patent data for this compound, indicating a lack of published research on its synthesis, biological activity, and mechanism of action.

Chemical Structure and Properties

Baludon is a chemical entity with the molecular formula $C_{16}H_{20}N_2O_8S_3$.^[1] Its formal chemical name is 2-[4-[4-(2-sulfoethylamino)phenyl]sulfonylanilino]ethanesulfonic acid.^[1] The structural information and computed properties are summarized below.

Table 1: Chemical Identification and Properties of **Baludon**

Identifier	Value
Molecular Formula	C16H20N2O8S3[1]
IUPAC Name	2-[4-[4-(2-sulfoethylamino)phenyl]sulfonylanilino]ethanesulfonic acid[1]
SMILES	<chem>C1=CC(=CC=C1NCCS(=O)(=O)O)S(=O)(=O)C2=CC=C(C=C2)NCCS(=O)(=O)O</chem> [1]
InChI	InChI=1S/C16H20N2O8S3/c19-27(20,21)11-9-17-13-1-5-15(6-2-13)29(25,26)16-7-3-14(4-8-16)18-10-12-28(22,23)24/h1-8,17-18H,9-12H2,(H,19,20,21)(H,22,23,24)[1]
InChIKey	CDNHEXKQOLJHAL-UHFFFAOYSA-N[1]
Monoisotopic Mass	464.03818 Da[1]
Predicted XlogP	1.6[1]

Table 2: Predicted Collision Cross Section (CCS) Data

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	465.04546	202.7[1]
[M+Na] ⁺	487.02740	205.6[1]
[M-H] ⁻	463.03090	203.2[1]
[M+NH ₄] ⁺	482.07200	207.6[1]
[M+K] ⁺	503.00134	197.4[1]
[M+H-H ₂ O] ⁺	447.03544	194.3[1]
[M+HCOO] ⁻	509.03638	206.4[1]
[M+CH ₃ COO] ⁻	523.05203	222.7[1]

Data sourced from
PubChemLite and calculated
using CCSbase.[1]

Experimental Data and Protocols

A thorough search of scientific literature and patent databases reveals no published studies for a compound named **Baludon** with the provided chemical structure.[1] Consequently, there is no experimental data available regarding its physicochemical properties, biological activity, toxicity, or pharmacokinetic profile. Methodologies for its synthesis, purification, and analysis have not been publicly described.

Signaling Pathways and Mechanism of Action

Due to the absence of biological studies, the mechanism of action of **Baludon** and any associated signaling pathways remain unknown. Characterizing the biological effects of a novel compound would typically involve a series of in vitro and in vivo experiments, which have not been reported for this molecule.

Hypothetical Workflow for Novel Compound Characterization

While no specific experimental data for **Baludon** exists, the following diagram illustrates a generalized workflow for the initial characterization and development of a novel chemical entity. This serves as a conceptual framework for the type of research that would be necessary to understand the properties and potential applications of a compound like **Baludon**.

Caption: A generalized workflow for the characterization of a novel chemical compound.

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References

- 1. PubChemLite - Baludon (C16H20N2O8S3) [pubchemlite.lcsb.uni.lu]
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